

4-(Cyclohexyloxy)benzoic acid melting point and boiling point.

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Compound of Interest

Compound Name: 4-(Cyclohexyloxy)benzoic acid

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An In-depth Technical Guide on the Physical Properties of 4-(Cyclohexyloxy)benzoic Acid

This technical guide provides a detailed overview of the melting and boiling points of **4-(Cyclohexyloxy)benzoic acid** (CAS No. 139-61-7), targeted towards researchers, scientists, and professionals in drug development. The document outlines the physical properties, experimental methodologies for their determination, and logical synthesis pathways.

Physical Properties

4-(Cyclohexyloxy)benzoic acid is a solid, cyclic organic compound.^[1] Its key physical properties, the melting and boiling points, are critical for its purification, handling, and application in various scientific contexts.

Data Presentation

The reported melting and boiling points for **4-(Cyclohexyloxy)benzoic acid** are summarized in the table below. It is important to note the variation in boiling point with pressure.

Property	Value	Conditions
Melting Point	182 - 188 °C	Atmospheric Pressure
Boiling Point	368.4 °C	Atmospheric Pressure (Predicted) ^[1]
186 - 188 °C	1 Torr (Reduced Pressure) ^[2]	

References for the data can be found in citations[1][2][3].

Experimental Protocols

While specific experimental procedures from the data sources are not detailed, this section describes standard and widely accepted laboratory methods for determining the melting and boiling points of a solid organic compound such as **4-(Cyclohexyloxy)benzoic acid**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. The capillary method is the most common technique for this determination.

Materials:

- Dry, purified **4-(Cyclohexyloxy)benzoic acid**
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Büchi B-545, Thomas-Hoover Uni-Melt)
- Mortar and pestle

Procedure:

- **Sample Preparation:** Ensure the sample of **4-(Cyclohexyloxy)benzoic acid** is completely dry, as moisture can depress the melting point. Gently crush the crystalline sample into a fine powder using a mortar and pestle.
- **Capillary Tube Loading:** Tap the open end of a capillary tube into the powdered sample to force a small amount of the solid in. Invert the tube and tap the sealed end gently on a hard surface to pack the powder down. Repeat until a packed column of 2-3 mm height is achieved.
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the apparatus has been calibrated using certified melting point standards.
- **Determination:**

- Set the apparatus to heat rapidly to a temperature approximately 15-20 °C below the expected melting point (around 165 °C).
- Decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample, thermometer, and heating block.
- Carefully observe the sample through the magnifying lens.
- Data Recording: Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). The recorded melting point is this temperature range.

Boiling Point Determination (Distillation Method at Reduced Pressure)

For high-melting-point solids that may decompose at their atmospheric boiling point, determination under reduced pressure (vacuum distillation) is the preferred method.

Materials:

- Sample of **4-(Cyclohexyloxy)benzoic acid**
- Small-scale distillation apparatus (e.g., Hickman still or Kugelrohr)
- Heat source (heating mantle or oil bath)
- Vacuum pump and pressure gauge (manometer)
- Thermometer

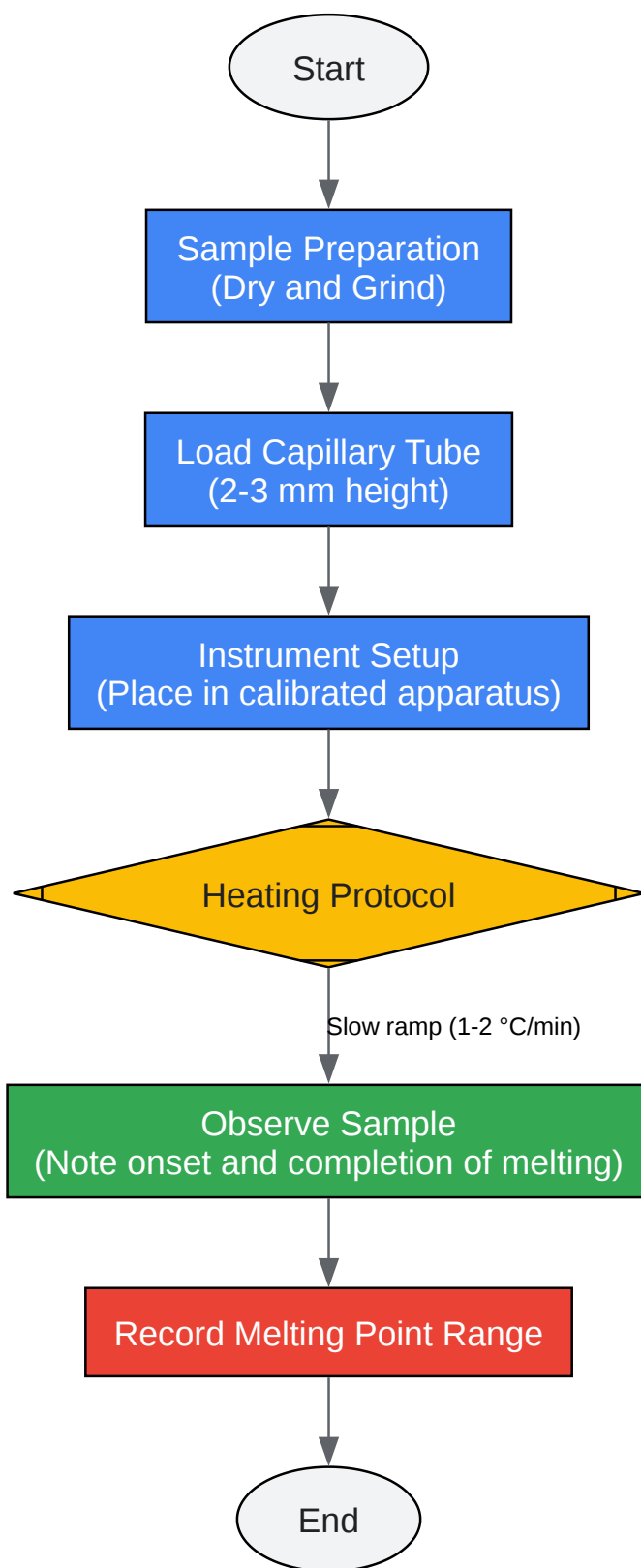
Procedure:

- Apparatus Setup: Place a small amount of the **4-(Cyclohexyloxy)benzoic acid** into the distillation flask of the apparatus. Insert a thermometer so that the top of the bulb is level with the side arm leading to the condenser or collection well.
- Vacuum Application: Connect the apparatus to a vacuum source. Slowly and carefully reduce the pressure within the system to the desired level (e.g., 1 Torr, as cited).^[2]

- **Heating:** Begin heating the sample gently. Add boiling chips or use magnetic stirring to ensure smooth boiling.
- **Equilibrium and Measurement:** Observe the temperature as the material begins to boil and a condensate ring rises up the apparatus. The boiling point is the stable temperature recorded on the thermometer when the liquid and vapor phases are in equilibrium, typically characterized by a steady reflux of condensate.
- **Data Recording:** Record the stable temperature reading and the corresponding pressure measured by the manometer. This provides the boiling point at a specific reduced pressure.

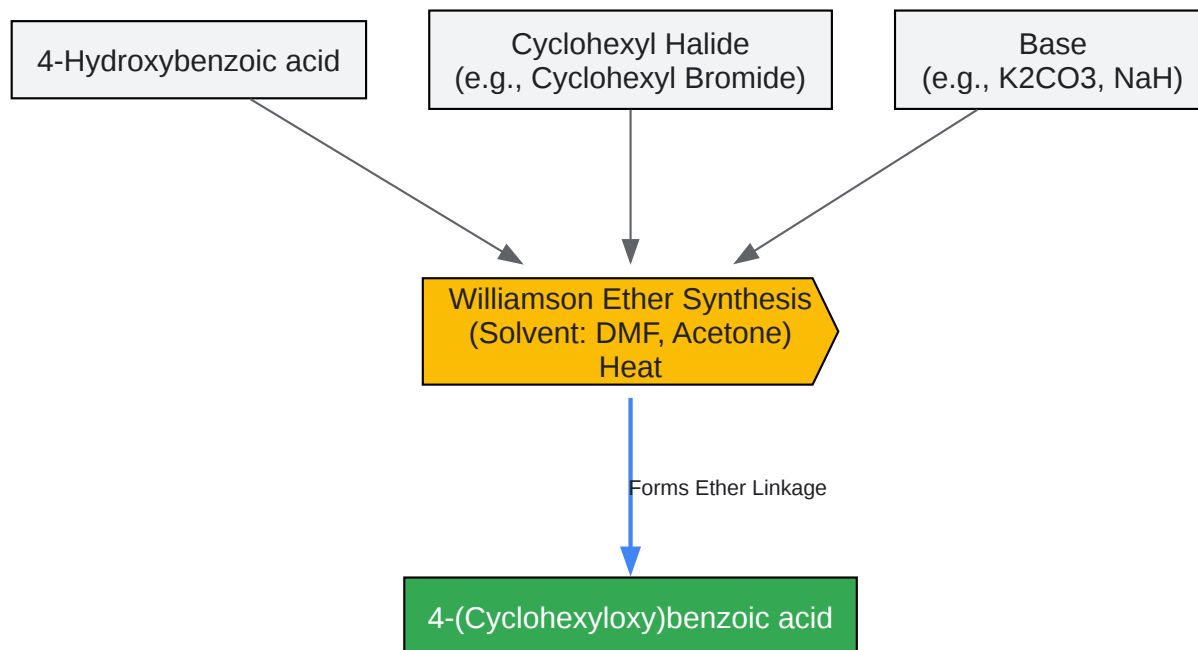
Visualizations

The following diagrams illustrate the experimental workflow for melting point determination and a logical pathway for the synthesis of the target compound.



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Caption: Experimental workflow for melting point determination.



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Caption: Logical synthesis pathway for **4-(Cyclohexyloxy)benzoic acid**.

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References

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